

HPLC method development for Dalbergin quantification.

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Compound of Interest

Compound Name: *Dalbergin*

Cat. No.: *B191465*

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An HPLC (High-Performance Liquid Chromatography) method for the quantification of **Dalbergin** is a critical analytical tool for researchers in phytochemistry, pharmacology, and drug development. **Dalbergin**, a neoflavonoid primarily found in plant species of the *Dalbergia* genus, such as *Dalbergia sissoo* (Indian Rosewood), is recognized for its diverse pharmacological properties.[1][2][3] These include anti-inflammatory, antioxidant, and potential anticancer activities.[2] Accurate and precise quantification of **Dalbergin** is essential for the standardization of herbal extracts, pharmacokinetic studies, and quality control of therapeutic formulations.[4][5]

This document provides a comprehensive application note and a detailed protocol for the development and validation of an HPLC method for **Dalbergin** quantification.

Chemical Properties of Dalbergin

Dalbergin (6-hydroxy-7-methoxy-4-phenylcoumarin) is a member of the neoflavonoid class of polyphenolic compounds.[2][4] It is characterized by a 4-phenylcoumarin backbone.[2] Understanding its physicochemical properties is fundamental to developing a robust HPLC method.

Property	Value
Molecular Formula	C ₁₆ H ₁₂ O ₄
Molecular Weight	268.26 g/mol [2][6]
Appearance	Pale yellow powder
Solubility	Low solubility in water, soluble in organic solvents like methanol and acetonitrile.[4][6][7]
UV Maximum Absorbance (λ _{max})	Typically around 325 nm

HPLC Method Development and Validation

A reverse-phase HPLC method is generally suitable for the analysis of moderately polar compounds like **Dalbergin**. The method described here utilizes a C18 column with a mobile phase consisting of an organic solvent and acidified water to ensure sharp peak shapes and good resolution.

Optimized Chromatographic Conditions

Parameter	Recommended Condition
Instrument	HPLC system with UV/Vis or Photodiode Array (PDA) Detector
Column	C18, 5 µm particle size, 4.6 x 150 mm
Mobile Phase	Acetonitrile and 0.1% Formic Acid in Water (v/v)
Elution Mode	Isocratic (e.g., 60:40 Acetonitrile:Water) or Gradient
Flow Rate	1.0 mL/min[8]
Detection Wavelength	325 nm[9]
Injection Volume	10 µL[8]
Column Temperature	30 °C[8]

Summary of Method Validation Parameters

The following table summarizes typical validation parameters for a robust HPLC method for **Dalbergin** quantification, based on similar validated methods for flavonoids.[\[5\]](#)[\[10\]](#)[\[11\]](#)

Validation Parameter	Typical Acceptance Criteria	Example Performance Data
Linearity (r^2)	≥ 0.998	> 0.999
Range	e.g., 0.2 - 150 $\mu\text{g/mL}$ [8]	Demonstrates linearity across a wide concentration range.
Limit of Detection (LOD)	Signal-to-Noise Ratio of 3:1	e.g., 0.1 $\mu\text{g/mL}$ [8]
Limit of Quantification (LOQ)	Signal-to-Noise Ratio of 10:1	e.g., 0.2 $\mu\text{g/mL}$ [8]
Precision (%RSD)	Intra-day: $< 2\%$; Inter-day: $< 3\%$	$< 5.0\%$ [5] [10]
Accuracy (Recovery %)	95 - 105%	94.18–101.97% [5] [10]
Specificity	No interfering peaks at the retention time of Dalbergin.	Peak purity analysis confirms specificity.
Retention Time (RT)	Consistent RT under identical conditions.	e.g., ~5-10 minutes (varies with exact conditions)

Experimental Protocols

This section provides detailed, step-by-step procedures for quantifying **Dalbergin**.

Materials and Reagents

- **Dalbergin** reference standard ($>99\%$ purity)
- HPLC-grade Acetonitrile[\[5\]](#)
- HPLC-grade Methanol[\[5\]](#)
- Formic Acid (analytical grade)[\[5\]](#)

- Deionized water (Milli-Q or equivalent)[5]
- Plant material (e.g., dried and powdered Dalbergia sissoo stem bark)[1][9]
- 0.22 µm or 0.45 µm syringe filters

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Degasser
 - Quaternary or Binary Pump
 - Autosampler
 - Column Oven
 - UV/Vis or PDA Detector
- Analytical balance
- Ultrasonic bath
- Vortex mixer
- Centrifuge

Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Dalbergin** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and make up the volume with methanol. This solution should be stored at 4°C, protected from light.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.2 µg/mL to 150 µg/mL (or another appropriate range). These solutions are used to construct the calibration curve.[8]

Sample Preparation (from Plant Material)

An efficient extraction is crucial for accurate quantification. Ultrasonic extraction is a rapid and effective method.^[5]

- Weighing: Accurately weigh about 0.2 g of the dried, powdered plant material into a centrifuge tube.^[5]
- Extraction: Add 25 mL of 70% methanol to the tube.^[5]
- Ultrasonication: Place the tube in an ultrasonic water bath and sonicate for 45 minutes.^[5]
- Centrifugation: Centrifuge the extract at 4000 rpm for 10 minutes to pellet the solid material.
- Filtration: Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial before injection.^[5]

HPLC Analysis and Quantification

- System Equilibration: Purge the HPLC system and equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Calibration Curve: Inject 10 µL of each working standard solution in triplicate. Record the peak area for each concentration. Plot a calibration curve of peak area versus concentration.
- Sample Analysis: Inject 10 µL of the prepared sample extract.
- Identification: Identify the **Dalbergin** peak in the sample chromatogram by comparing its retention time with that of the reference standard.
- Quantification: Calculate the concentration of **Dalbergin** in the sample using the regression equation from the calibration curve.

Calculation

The amount of **Dalbergin** in the plant sample is calculated using the following formula:

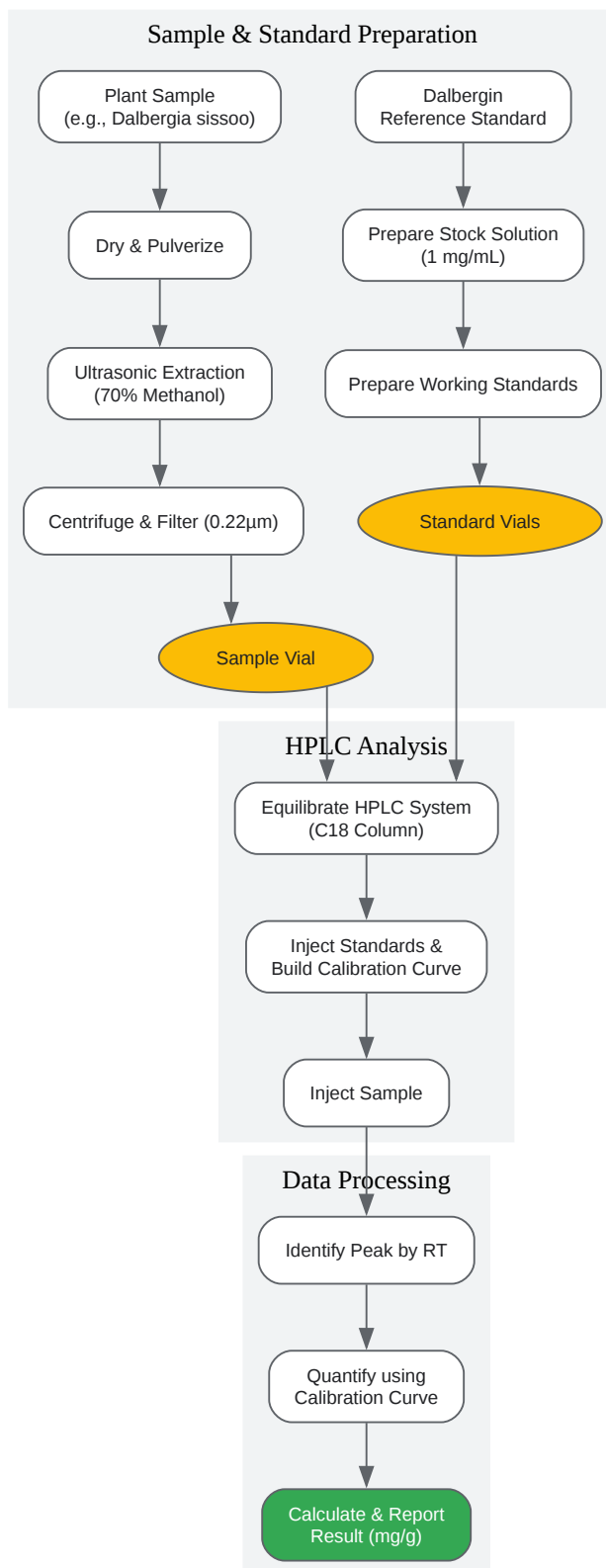
$$\text{Dalbergin Content (mg/g)} = (C \times V \times D) / W$$

Where:

- C = Concentration of **Dalbergin** from the calibration curve (mg/mL)
- V = Volume of the extraction solvent (mL)
- D = Dilution factor (if any)
- W = Weight of the plant sample (g)

Workflow and Process Visualization

The following diagrams illustrate the logical flow of the HPLC method development and the experimental workflow for **Dalbergin** quantification.



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References

- 1. phytojournal.com [phytojournal.com]
- 2. Dalbergin | 482-83-7 | Benchchem [benchchem.com]
- 3. phcogrev.com [phcogrev.com]
- 4. Synthesis and appraisal of dalbergin-loaded PLGA nanoparticles modified with galactose against hepatocellular carcinoma: In-vitro, pharmacokinetic, and in-silico studies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Analysis of Flavonoids in Dalbergia odorifera by Ultra-Performance Liquid Chromatography with Tandem Mass Spectrometry [mdpi.com]
- 6. dalbergin, 482-83-7 [thegoodscentcompany.com]
- 7. researchgate.net [researchgate.net]
- 8. gigvvy.com [gigvvy.com]
- 9. chemijournal.com [chemijournal.com]
- 10. researchgate.net [researchgate.net]
- 11. docta.ucm.es [docta.ucm.es]
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